

# Protocol for Studying Meptyldinocap Metabolism in Plants

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## Compound of Interest

Compound Name: Meptyldinocap

Cat. No.: B1662176

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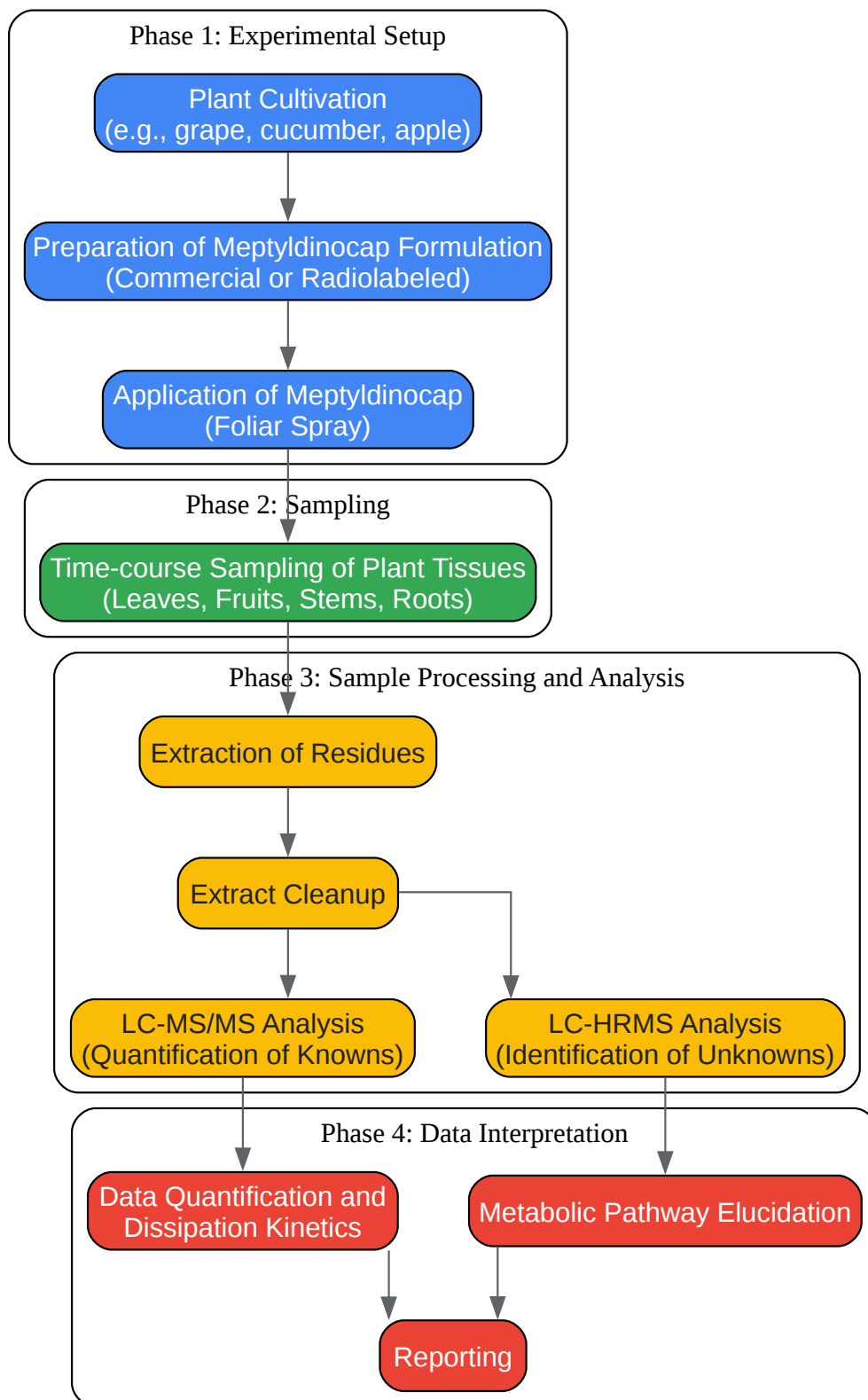
This document provides a detailed protocol for studying the metabolism of **meptyldinocap**, a dinitrophenol fungicide, in plants. The application notes and experimental procedures are designed to guide researchers in determining the fate of **meptyldinocap** following its application to crops, including its uptake, translocation, and transformation into various metabolites.

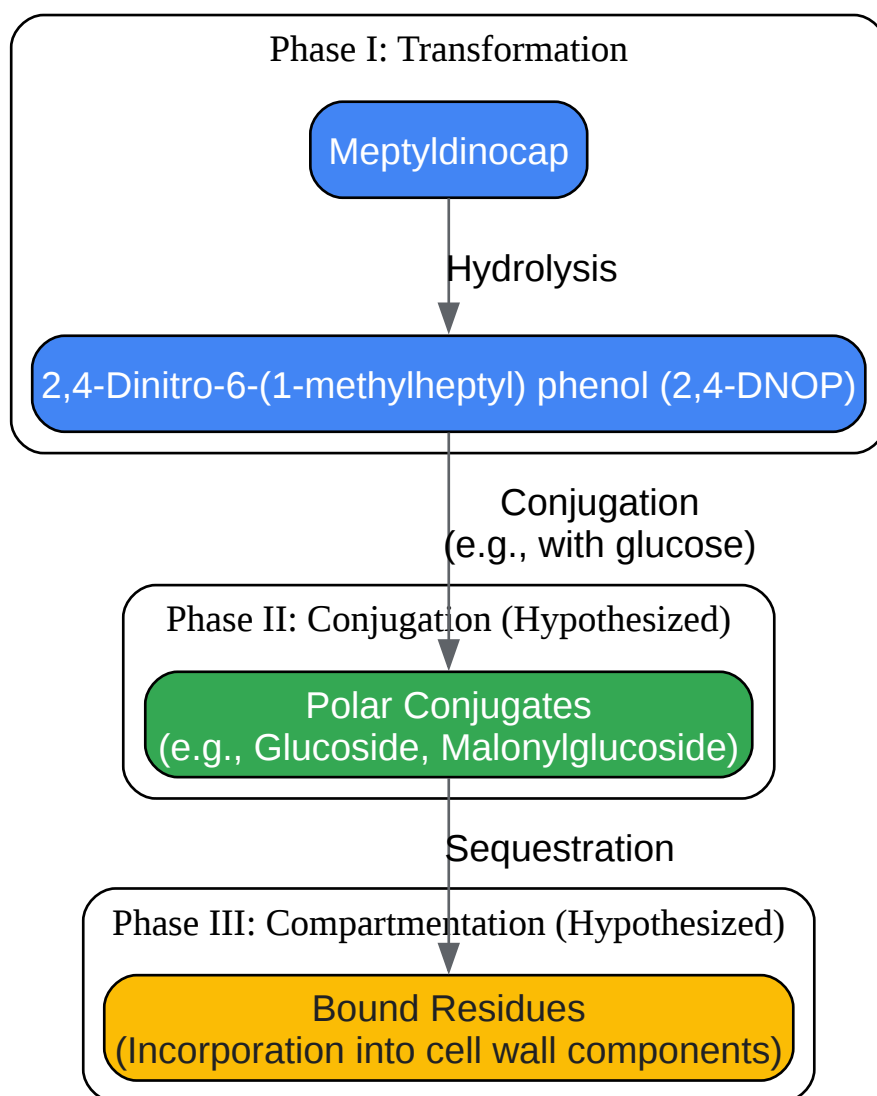
## Introduction

**Meptyldinocap** is a fungicide used to control powdery mildew on a variety of crops. Understanding its metabolism in plants is crucial for assessing its efficacy, establishing pre-harvest intervals (PHIs), and ensuring food safety. The primary metabolite of **meptyldinocap** is 2,4-dinitro-6-(1-methylheptyl) phenol (2,4-DNOP), formed by the hydrolysis of the crotonate ester. However, further metabolism into more polar compounds is known to occur. This protocol outlines methods for the quantification of **meptyldinocap** and 2,4-DNOP, as well as strategies for the identification of unknown metabolites.

## Experimental Design and Workflow

A typical study to investigate **meptyldinocap** metabolism in plants involves a series of sequential steps, from plant cultivation and treatment to sample analysis and data interpretation. The overall workflow is depicted in the diagram below.





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